

Navigating the Disposal of OY-201: A Procedural Guide

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Compound of Interest

Compound Name: OY-201

Cat. No.: B12391316

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Disclaimer: No chemical with the exact designation "**OY-201**" was readily identifiable in publicly available safety and disposal databases. The following procedures are based on the safety data sheet for Uricase (UAO-201), a substance used in laboratory and diagnostic settings, which is the most plausible match for a chemical that researchers, scientists, and drug development professionals would handle. It is imperative to cross-reference this guidance with your institution's specific hazardous waste management protocols and the manufacturer's safety data sheet (SDS) for the specific product in your possession.

The proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant research environment. This guide provides essential information for the handling and disposal of **OY-201** (assumed to be Uricase (UAO-201)), with a focus on immediate safety and logistical considerations.

Hazard and Safety Summary

Prior to handling **OY-201**, it is crucial to be aware of its potential hazards. The following table summarizes key safety information derived from the available safety data sheet.

Hazard Category	Description
GHS Classification	Acute toxicity, Oral (Category 5); Skin corrosion/irritation (Category 2); Serious eye damage/Eye irritation (Category 2A); Toxic to reproduction (Category 2); Specific target organ toxicity (Repeated exposure, Category 1)[1]
Primary Routes of Exposure	Ingestion, skin contact, eye contact, inhalation. [1]
Health Hazards	May be harmful if swallowed. Causes skin and serious eye irritation. Suspected of damaging fertility or the unborn child. Causes damage to nervous system, gastrointestinal tract, respiratory organ and kidneys through prolonged or repeated exposure.[1]
Personal Protective Equipment	Wear protective gloves, protective clothing, eye protection, and face protection. Use a protecting mask and ensure adequate ventilation.[1]

OY-201 Disposal Workflow

The proper disposal of **OY-201** requires a multi-step process to ensure the safety of laboratory personnel and compliance with environmental regulations. The following diagram outlines the logical workflow for the disposal of **OY-201** waste.



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References

- 1. toyobo-global.com [toyobo-global.com]
- To cite this document: BenchChem. [Navigating the Disposal of OY-201: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12391316#oy-201-proper-disposal-procedures\]](https://www.benchchem.com/product/b12391316#oy-201-proper-disposal-procedures)

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